

# The Versatility of 2-Fluoroethyl Acetate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2-Fluoroethyl acetate

CAS No.: 462-26-0

Cat. No.: B1200532

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In the landscape of modern chemical research, particularly in the realms of drug discovery and molecular imaging, the strategic incorporation of fluorine into organic molecules is a paramount technique for modulating their physicochemical and biological properties. Among the diverse array of fluorinated building blocks, **2-Fluoroethyl acetate** emerges as a compound of significant interest due to its unique reactivity and versatile applications. This guide provides an in-depth exploration of the potential research applications of **2-Fluoroethyl acetate**, offering technical insights, validated protocols, and a forward-looking perspective for researchers, scientists, and professionals in drug development.

## Core Properties and Synthesis of 2-Fluoroethyl Acetate

**2-Fluoroethyl acetate** (C<sub>4</sub>H<sub>7</sub>FO<sub>2</sub>) is a colorless liquid characterized by its distinct reactivity conferred by the fluorine atom on the ethyl chain.<sup>[1]</sup> This structural feature makes it a valuable intermediate in a variety of chemical transformations.

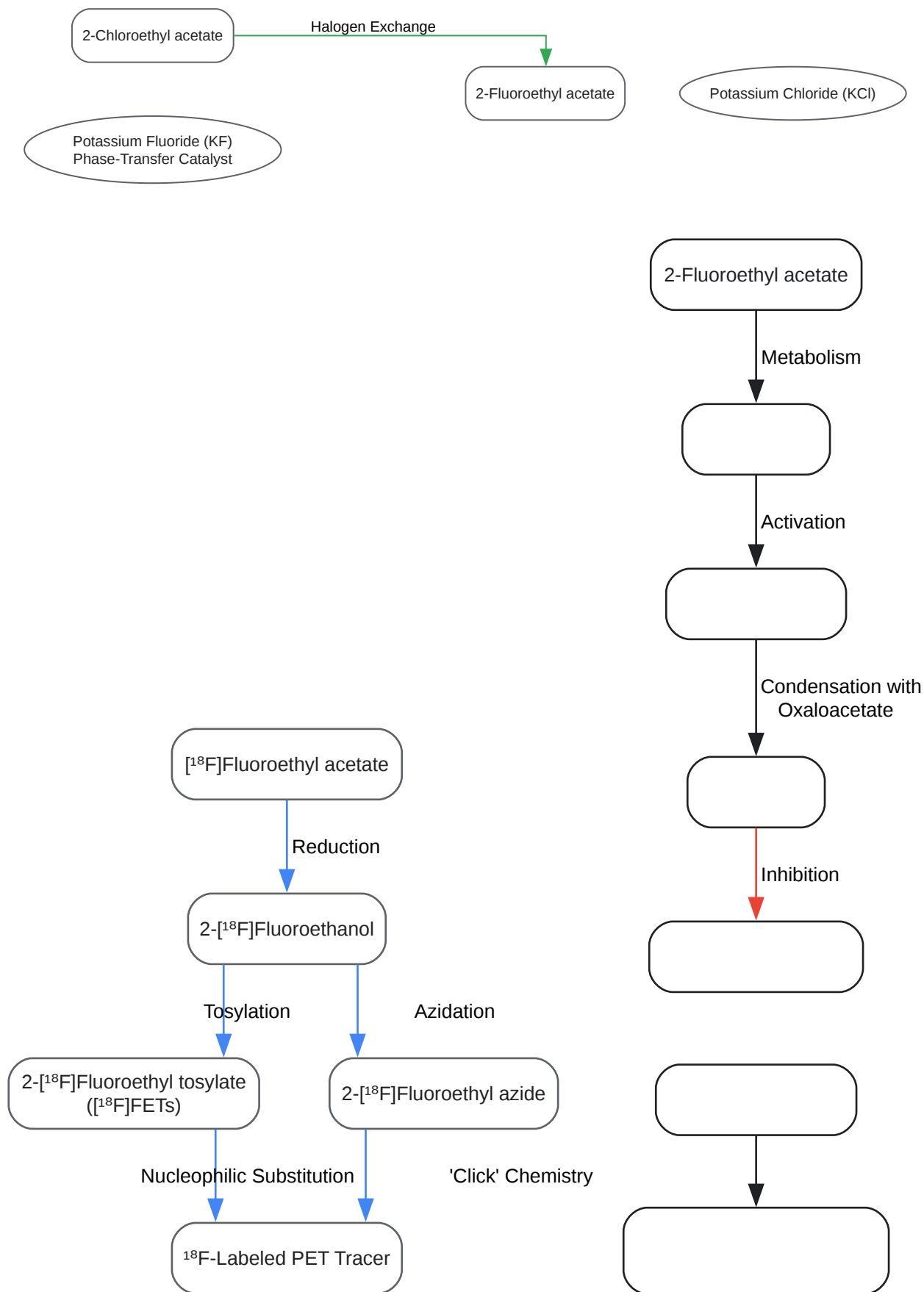
Table 1: Physicochemical Properties of **2-Fluoroethyl Acetate**

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>7</sub> FO <sub>2</sub>	[2]
Molecular Weight	106.10 g/mol	[3]
Boiling Point	78.8 °C	[2]
Flash Point	2.7 °C	[2]
Density	1.098 g/mL at 25 °C	[2]
Refractive Index	n <sub>20/D</sub> 1.375	[2]
Solubility	Soluble in water	[2]

The synthesis of **2-Fluoroethyl acetate** is most commonly achieved through nucleophilic fluorination, a cornerstone of organofluorine chemistry. The halogen exchange method, in particular, is widely employed for its efficiency and positional specificity.[4]

## Generalized Synthesis Pathway: Halogen Exchange

The fundamental principle of this synthesis involves the displacement of a halide (typically chlorine or bromine) with a fluoride ion. This reaction is often facilitated by a phase-transfer catalyst to enhance the interaction between the solid inorganic fluoride salt and the organic substrate in a liquid phase.[4]



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